

Essential Safety and Logistical Information for Handling Isobutyl Valerate

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Compound of Interest

Compound Name: *Isobutyl valerate*

Cat. No.: *B076362*

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This document provides critical guidance on the safe handling and disposal of **Isobutyl Valerate**. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Quantitative Data

Isobutyl valerate is a flammable liquid and requires careful handling to prevent ignition and exposure.^{[1][2][3][4][5][6][7][8]} The following table summarizes key quantitative data for **Isobutyl Valerate**.

Property	Value	Source
CAS Number	589-59-3	[1][2]
Molecular Formula	C ₉ H ₁₈ O ₂	[2]
Molecular Weight	158.24 g/mol	[2]
Flash Point	38 °C (100.4 °F)	[9]
Boiling Point	147 - 149 °C (296.6 - 300.2 °F)	[9]
Flammability	Flammable Liquid (Category 3)	[5][6]
Occupational Exposure Limits	No specific OSHA, NIOSH, or ACGIH limits established. Handle with good ventilation.	

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Isobutyl Valerate** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Nitrile rubber gloves.[2] Use proper glove removal technique to avoid skin contact.[2]	Protects against skin contact. While direct chemical resistance data for Isobutyl Valerate is limited, nitrile gloves offer good protection against a range of chemicals. For prolonged or immersive contact, consult the glove manufacturer's resistance data for similar esters.
Eye Protection	Chemical splash goggles or safety glasses with side shields.[10][11]	Protects eyes from splashes.
Face Protection	Face shield worn over safety glasses.	Required when there is a risk of splashing or a highly exothermic reaction.[12]
Body Protection	Flame-retardant lab coat or a 100% cotton lab coat.[5] Ensure it is buttoned and fits properly.	Provides a barrier against splashes and is preferable to synthetic materials that can melt.[5]
Footwear	Closed-toe, closed-heel shoes.	Protects feet from spills.
Respiratory Protection	Generally not required when handled in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.	Prevents inhalation of vapors.

Operational Plan: Step-by-Step Handling Protocol

Follow these steps to ensure the safe handling of **Isobutyl Valerate** in a laboratory setting.

3.1. Preparation

- Review the Safety Data Sheet (SDS): Before beginning work, thoroughly read and understand the SDS for **Isobutyl Valerate**.[\[2\]](#)
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the accumulation of flammable vapors.[\[3\]](#)[\[5\]](#)
- Remove Ignition Sources: Keep the work area free of open flames, hot surfaces, sparks, and other potential ignition sources.[\[3\]](#)[\[4\]](#)[\[5\]](#) Use explosion-proof electrical equipment where necessary.[\[1\]](#)
- Assemble PPE: Don all required personal protective equipment as specified in the table above.
- Prepare for Spills: Have a chemical spill kit readily available.

3.2. Handling and Use

- Grounding: When transferring from a bulk container, ensure both containers are electrically bonded and grounded to prevent static discharge.[\[3\]](#)
- Container Management: Keep the **Isobutyl Valerate** container tightly closed when not in use.[\[5\]](#)
- Dispensing: When dispensing, do so slowly to minimize splashing and vapor generation.
- Heating: Never heat **Isobutyl Valerate** with an open flame.[\[5\]](#) Use a heating mantle, water bath, or other controlled heating source.

3.3. Post-Handling

- Decontamination: Wipe down the work area with an appropriate solvent and then soap and water.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[2\]](#)

- Storage: Store **Isobutyl Valerate** in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible materials such as strong oxidizing agents.^[2] Store in a designated flammable liquids storage cabinet.^[4]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Isobutyl Valerate** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Collection

- Designated Waste Container: Collect all **Isobutyl Valerate** waste in a dedicated, properly labeled, and leak-proof container. The container must be compatible with the chemical.
- Labeling: Clearly label the waste container with "Hazardous Waste," "Flammable Liquid," and "**Isobutyl Valerate**."^[8]
- Segregation: Do not mix **Isobutyl Valerate** waste with other incompatible waste streams.^[8]
- Container Filling: Do not fill the waste container to more than 90% capacity to allow for vapor expansion.

4.2. Contaminated Materials

- Solid Waste: Dispose of contaminated items such as gloves, absorbent pads, and paper towels as solid chemical waste. Place them in a sealed bag or container that is properly labeled.
- Empty Containers: Triple-rinse empty **Isobutyl Valerate** containers with a suitable solvent. Collect the rinsate as hazardous waste. After rinsing, the container may be disposed of as regular solid waste, or preferably, reused for compatible waste collection after appropriate relabeling.^[8]

4.3. Storage and Disposal

- Temporary Storage: Store the sealed waste container in a designated hazardous waste accumulation area, which should be a cool, well-ventilated location away from ignition sources.

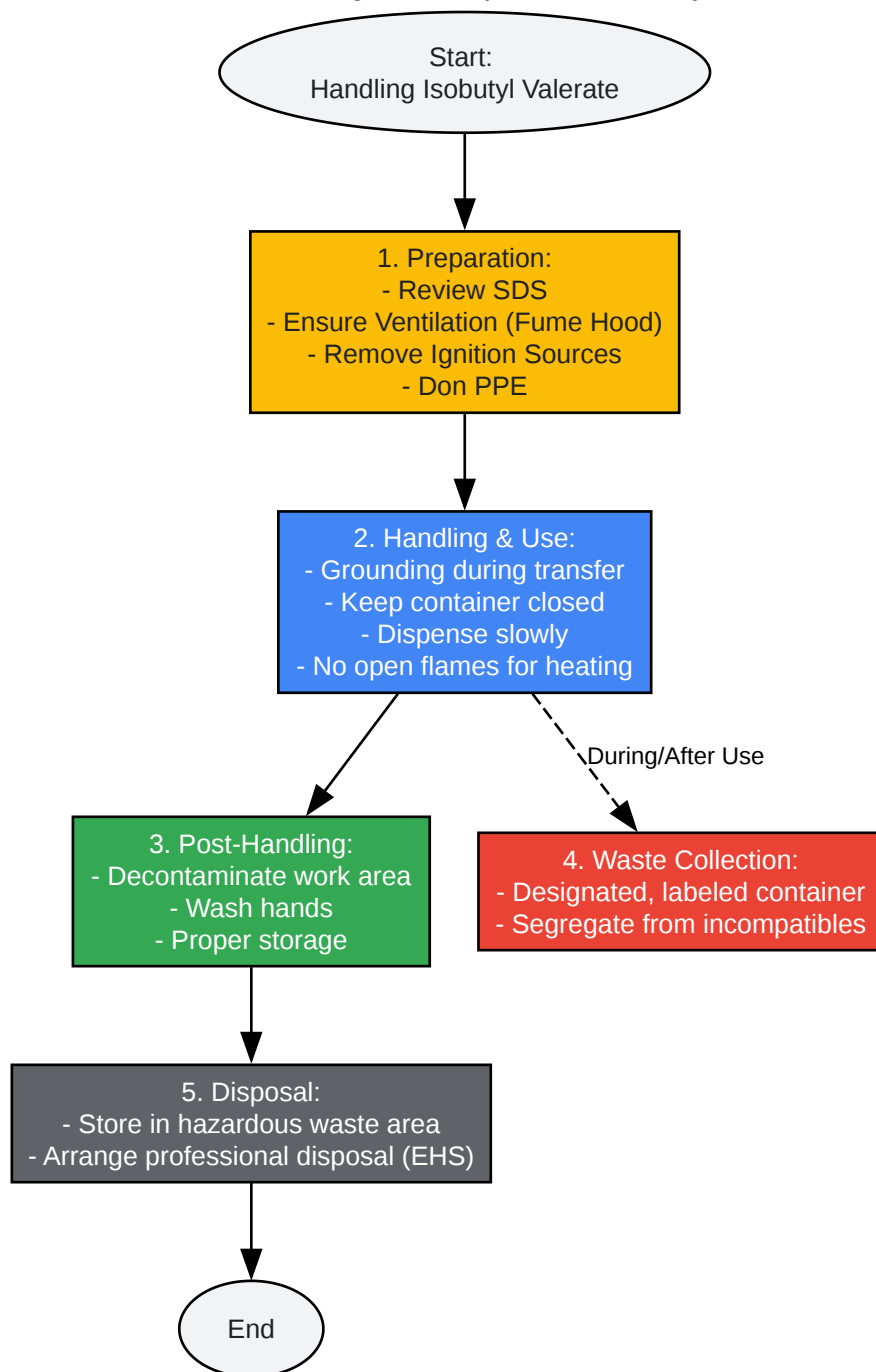
- Professional Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[6][7] Do not dispose of **Isobutyl Valerate** down the drain or in regular trash.[1]

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with plenty of water.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[2]
- Spill: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, evacuate the area and contact your institution's emergency response team.
- Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[2]

This document is intended as a guide and should be supplemented by your institution's specific safety protocols and the full Safety Data Sheet (SDS) for **Isobutyl Valerate**.

Workflow for Handling and Disposal of Isobutyl Valerate



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Caption: Logical workflow for the safe handling and disposal of **Isobutyl Valerate**.

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